

developing a standard operating procedure for handling 2-Phenoxyethyl isobutyrate

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Compound of Interest

Compound Name: 2-Phenoxyethyl isobutyrate

CAS No.: 103-60-6

Cat. No.: B122394

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Standard Operating Procedure: 2-Phenoxyethyl Isobutyrate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of **2-Phenoxyethyl isobutyrate** in a laboratory setting.

Introduction

2-Phenoxyethyl isobutyrate (CAS No. 103-60-6) is an aromatic ester utilized in various industries, including cosmetics, personal care, and as a flavoring and fragrance agent.[1][2][3] In the context of research and drug development, it shows potential as a solvent, a carrier in drug formulations to improve solubility and bioavailability, and as a plasticizer in coatings and adhesives.[2][3] Its pleasant, mild, sweet, and fruity-floral odor also makes it a common component in fragrance formulations. This document outlines the necessary procedures for its safe handling, storage, disposal, and provides protocols for its synthesis, quality control, and application in topical formulations.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Phenoxyethyl isobutyrate** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₆ O ₃	[1]
Molecular Weight	208.25 g/mol	
Appearance	Clear, colorless liquid	[1]
Odor	Sweet, floral, rose-like	[1]
Boiling Point	125-127 °C at 4 mm Hg	
Melting Point	Not available	
Flash Point	> 93.3 °C (> 200 °F)	
Density	1.044 g/mL at 25 °C	
Solubility	Miscible in ethanol, chloroform, and ether; slightly soluble in water.	
Vapor Pressure	0.77 Pa at 25 °C	

Safety and Handling

3.1. Hazard Identification

2-Phenoxyethyl isobutyrate is classified as causing mild skin irritation and being harmful to aquatic life with long-lasting effects.[4]

3.2. Personal Protective Equipment (PPE)

Standard laboratory PPE should be worn at all times when handling this chemical. This includes, but is not limited to:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Body Protection: A standard laboratory coat.
- Respiratory Protection: Not typically required under normal laboratory conditions with adequate ventilation. If aerosols are generated or ventilation is poor, a NIOSH-approved respirator may be necessary.

3.3. Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapors.
- Ground all equipment when transferring large quantities to prevent static discharge.
- Keep away from heat, sparks, and open flames.

3.4. Storage

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

3.5. First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- After Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. If skin irritation persists, consult a physician.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

- After Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention.

3.6. Spills and Disposal

- Spills: In case of a spill, wear appropriate PPE. Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it in a suitable container for disposal.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

Experimental Protocols

4.1. Synthesis of **2-Phenoxyethyl Isobutyrate** via Fischer Esterification

This protocol describes the synthesis of **2-Phenoxyethyl isobutyrate** from 2-phenoxyethanol and isobutyric acid using an acid catalyst.

Materials:

- 2-Phenoxyethanol
- Isobutyric acid
- Concentrated sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH)
- Toluene
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser

- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- Set up a round-bottom flask with a Dean-Stark apparatus and a reflux condenser.
- To the flask, add 2-phenoxyethanol and a molar excess (e.g., 1.5 to 2 equivalents) of isobutyric acid.
- Add toluene as a solvent to facilitate azeotropic removal of water.
- Carefully add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid.
- Heat the reaction mixture to reflux using a heating mantle. Water will be collected in the Dean-Stark trap as an azeotrope with toluene.
- Continue the reflux until no more water is collected, indicating the reaction is complete.
- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst and any unreacted isobutyric acid), and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.
- Remove the toluene solvent using a rotary evaporator.
- The resulting crude product can be purified by vacuum distillation to obtain pure **2-Phenoxyethyl isobutyrate**.

4.2. Quality Control: Analysis by Gas Chromatography (GC)

This protocol outlines a general method for assessing the purity of synthesized or purchased **2-Phenoxyethyl isobutyrate**.

Instrumentation:

- Gas chromatograph (GC) with a Flame Ionization Detector (FID)
- A suitable capillary column (e.g., non-polar column)
- Helium or Nitrogen as the carrier gas

Procedure:

- Sample Preparation: Prepare a dilute solution of the **2-Phenoxyethyl isobutyrate** sample in a suitable solvent (e.g., ethanol or hexane).
- Instrument Setup: Set the GC parameters (injector temperature, oven temperature program, detector temperature, carrier gas flow rate) appropriate for the analysis of this compound. A typical starting point for the oven temperature could be around 100°C, ramping up to 250°C.
- Injection: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.
- Data Acquisition: Record the chromatogram.
- Analysis: The purity is determined by the area percentage of the main peak corresponding to **2-Phenoxyethyl isobutyrate**. The presence of other peaks may indicate impurities or unreacted starting materials.

4.3. Application: Preparation of a Topical Cream Formulation

This protocol provides a basic framework for incorporating **2-Phenoxyethyl isobutyrate** into a simple oil-in-water (O/W) cream formulation, where it can act as a fragrance and emollient.^[2]
^[3]

Materials:

- Oil Phase:
 - **2-Phenoxyethyl isobutyrate**
 - Cetyl alcohol (emulsifier and thickener)
 - Stearic acid (emulsifier and thickener)
 - Mineral oil or another suitable carrier oil
- Aqueous Phase:
 - Deionized water
 - Glycerin (humectant)
 - Triethanolamine (to neutralize stearic acid and form an emulsifier)
- Preservative: A suitable broad-spectrum preservative (e.g., phenoxyethanol, parabens)
- Heat-resistant beakers
- Water bath or hot plate
- Homogenizer or high-shear mixer

Procedure:

- Preparation of Phases:
 - In one beaker, combine all the oil phase ingredients and heat to 70-75°C until all components are melted and uniform.
 - In a separate beaker, combine the aqueous phase ingredients and heat to 70-75°C.
- Emulsification:
 - Slowly add the oil phase to the aqueous phase while continuously stirring with a homogenizer or high-shear mixer.

- Continue mixing for a set period (e.g., 10-15 minutes) to form a stable emulsion.
- Cooling:
 - Allow the emulsion to cool while stirring gently.
 - When the temperature drops below 40°C, add the preservative.
- Final Product:
 - Continue stirring until the cream has reached room temperature and has a uniform consistency.
 - The final product should be a smooth, stable cream.

4.4. Application: Skin Sensitization Potential Assessment (In Vitro)

Given that **2-Phenoxyethyl isobutyrate** is used in topical products, assessing its skin sensitization potential is crucial. Modern approaches favor in vitro methods to reduce animal testing. A common approach is the "2 out of 3" Defined Approach, which combines data from different assays targeting key events in the skin sensitization adverse outcome pathway.^[5]

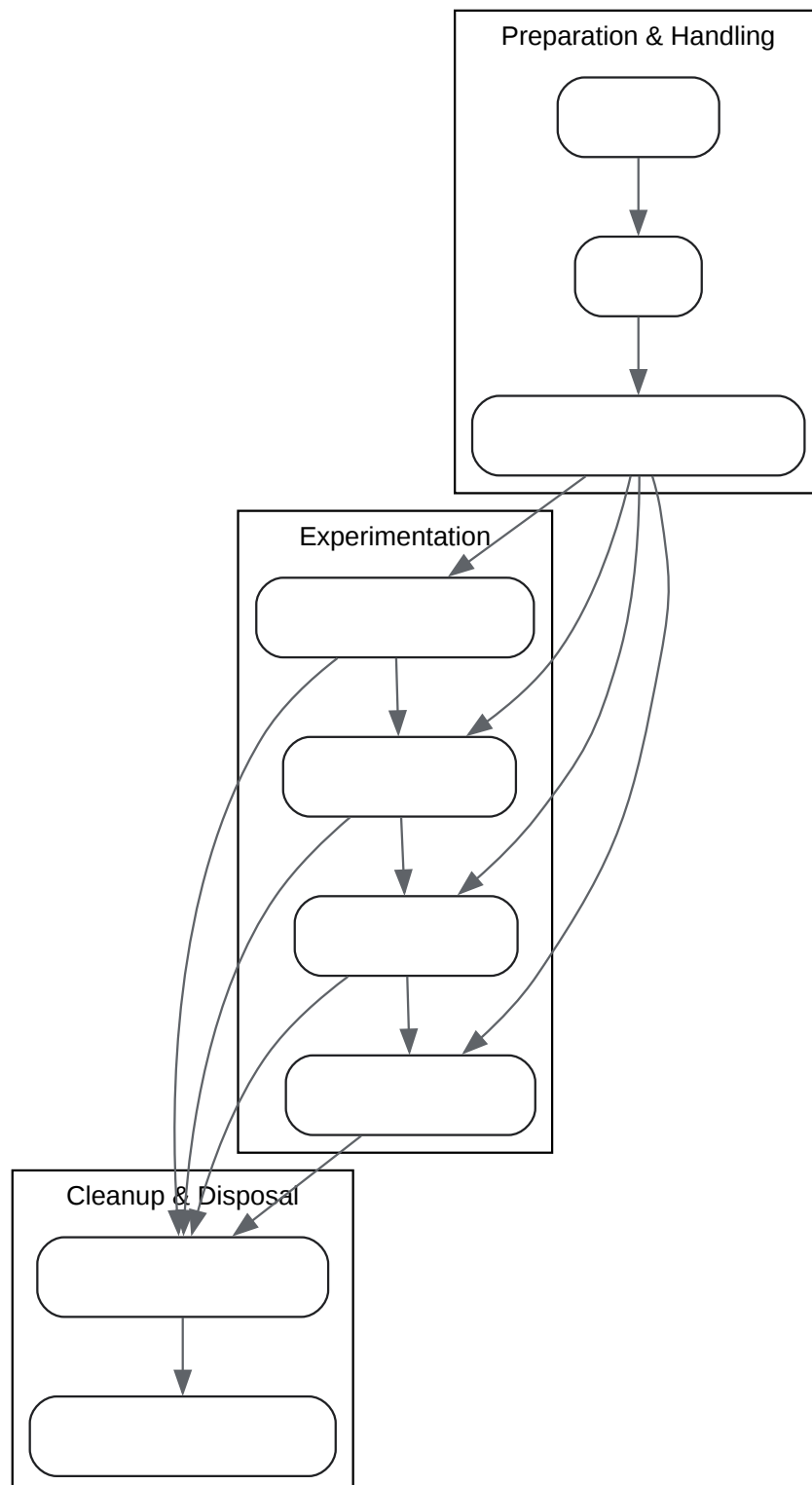
Example Assays:

- Direct Peptide Reactivity Assay (DPRA): Measures the reactivity of the chemical with synthetic peptides containing cysteine and lysine, mimicking the first key event of protein binding.
- KeratinoSens™ Assay: A cell-based reporter gene assay that measures the induction of the Nrf2-Keap1-ARE pathway in keratinocytes, representing the second key event.
- U-SENS™ Assay: A cell-based assay that measures the upregulation of the CD86 cell surface marker on a human monocytic cell line, indicating dendritic cell activation, the third key event.^[5]

A positive result in at least two of these three assays would classify the substance as a potential skin sensitizer. Detailed protocols for these assays are available from their respective developers and in OECD test guidelines.

Visualizations

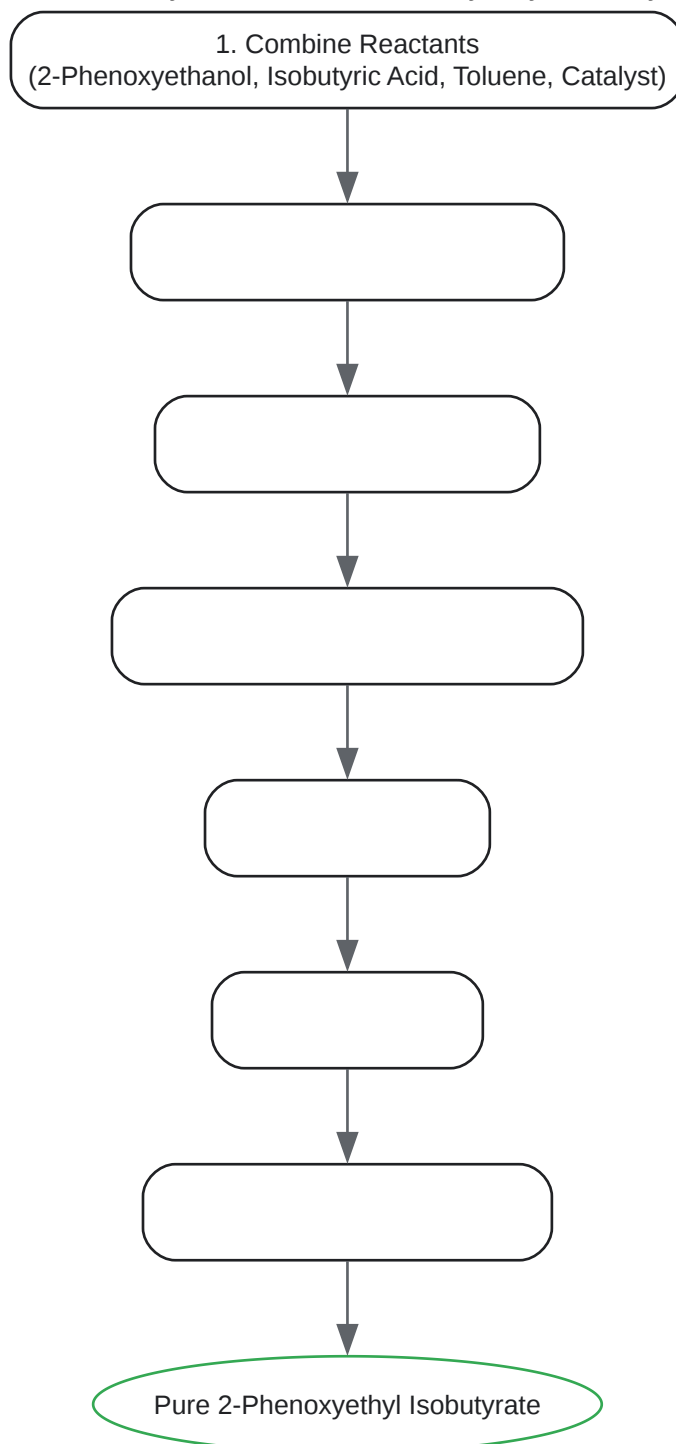
Standard Operating Procedure Workflow for 2-Phenoxyethyl Isobutyrate



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Caption: Workflow for handling and using **2-Phenoxyethyl isobutyrate**.

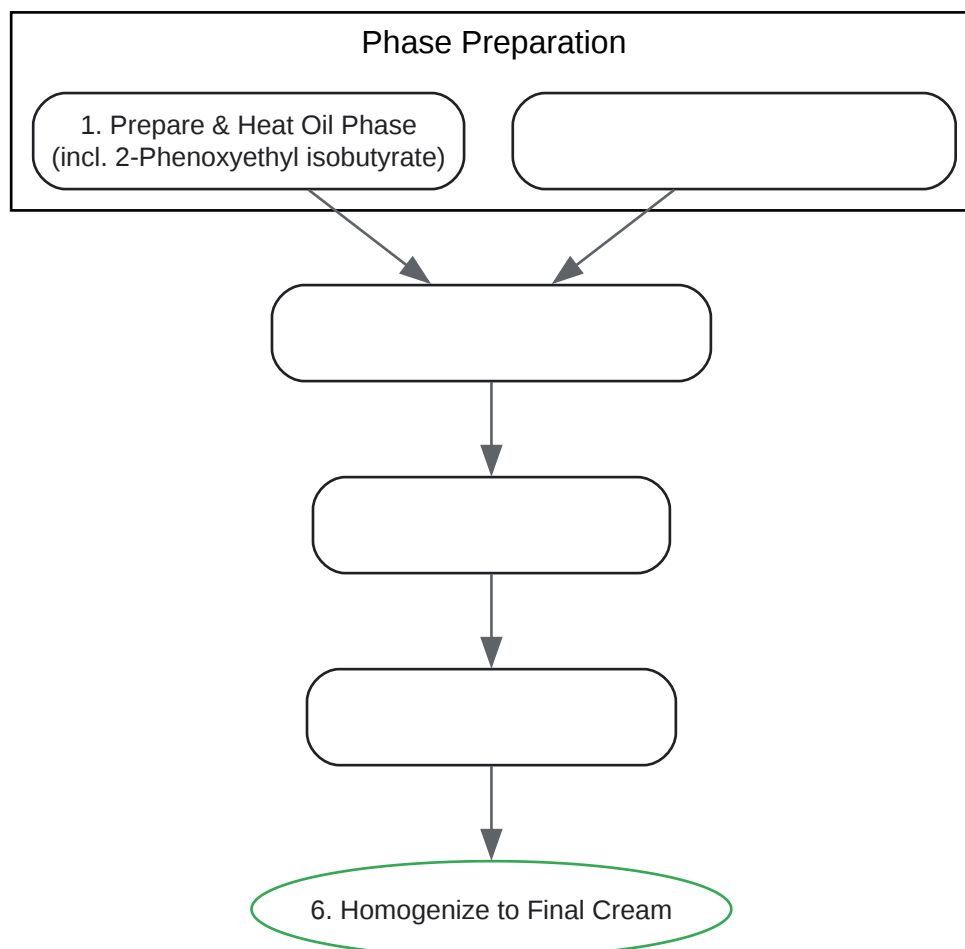
Protocol for Synthesis of 2-Phenoxyethyl Isobutyrate



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Caption: Step-by-step synthesis of **2-Phenoxyethyl isobutyrate**.

Protocol for Topical Cream Formulation



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